

hygroscopicity of rubidium chlorate crystals

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Rubidium chlorate

CAS No.: 13446-71-4

Cat. No.: S1506154

Get Quote

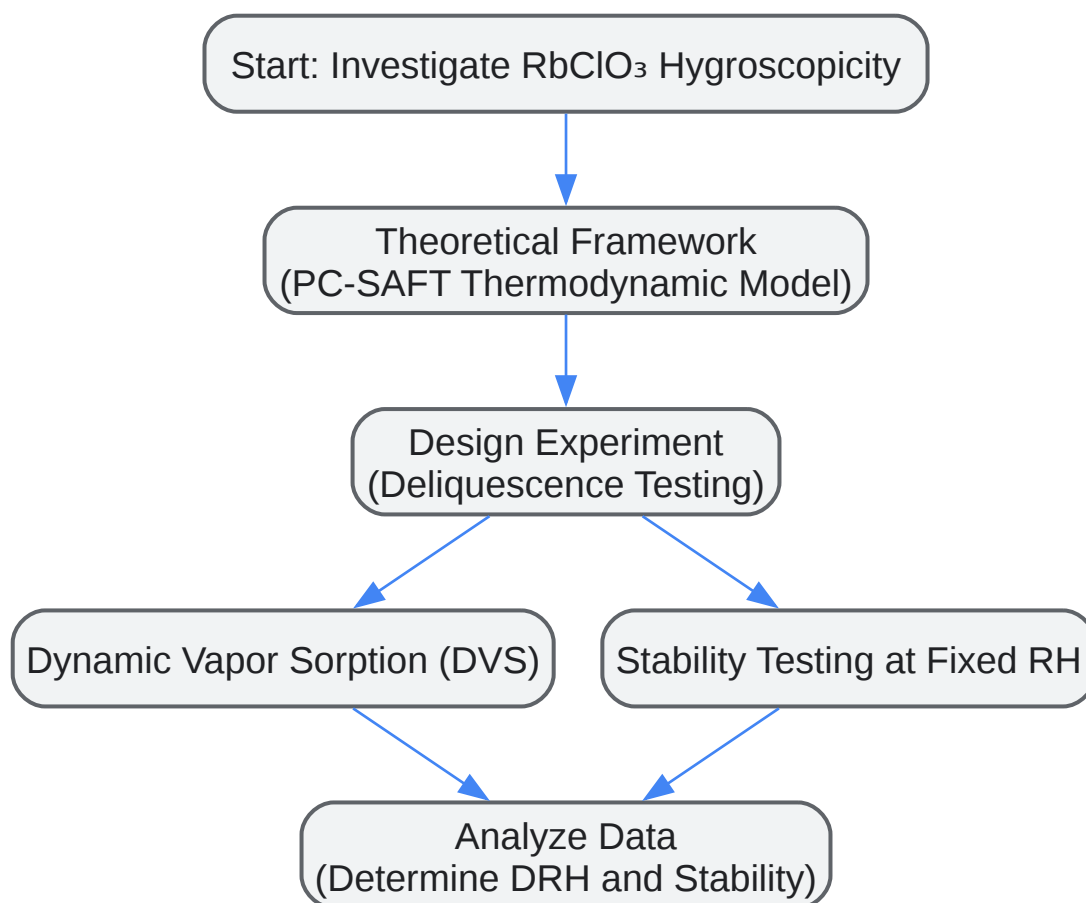
Available Data on Rubidium Chlorate

The search results provide only foundational chemical data for **rubidium chlorate** (CAS 13446-71-4), which is summarized in the table below.

Property	Value
Chemical Formula	ClO_3Rb [1] [2]
Molecular Weight	168.919 g/mol [1] [2]
Density	3.190 g/cm ³ [1] [2]
Solubility in Water	2.138 g/100g (at 0 °C), 5.36 g/100g (at 19.8 °C), 62.80 g/100g (at 99 °C) [1]
Synonyms	Rubidium chlorate; Chloric acid, rubidium salt [1] [2]

A Framework for Investigating Hygroscopicity

While direct data is unavailable, you can approach the study of **rubidium chlorate's** stability using established principles and experimental methods. The diagram below outlines a general workflow for such an investigation.



[Click to download full resolution via product page](#)

A proposed workflow for investigating the hygroscopicity of a substance like **rubidium chlorate**, combining theoretical modeling and experimental validation.

Theoretical Prediction of Stability

For an in-silico prediction, you can apply thermodynamic models. The **Perturbed-Chain Statistical Associating Fluid Theory (PC-SAFT)** is one method used to predict critical stability points, such as the **Deliquescence Relative Humidity (DRH)** [3]. The DRH is the humidity level at which a crystalline solid begins to absorb moisture from the air and dissolve.

The stability of a crystal can be predicted by solving the solid-liquid-vapor equilibrium. The core equation involves calculating the solubility product (K_s) and the water activity (a_{water}), which is equivalent to relative humidity (RH) [3].

Experimental Protocols for Validation

Experimental validation is crucial. Here are detailed methodologies based on the literature for similar compounds:

- **Dynamic Vapor Sorption (DVS):** This is the standard method for directly measuring moisture uptake.
 - **Procedure:** A small, precise mass of a pure **rubidium chlorate** sample is placed on a microbalance within a controlled climate chamber. The sample is exposed to a programmed sequence of relative humidity levels (e.g., from 0% RH to 95% RH) at a constant temperature (e.g., 25 °C). The mass change is recorded continuously.
 - **Data Interpretation:** The DRH is identified as the point where a sharp, sustained increase in mass is observed, indicating the onset of deliquescence [3].
- **Stability Testing at Fixed Relative Humidity:**
 - **Procedure:** Place powdered samples of **rubidium chlorate** in controlled environment chambers set at specific, high RH levels. Common test conditions include 58%, 76%, 86%, 93%, and 98% RH at 25 °C [3]. The samples should be monitored visually and analyzed periodically (e.g., using X-ray Powder Diffraction (XRPD)) over a set duration.
 - **Data Interpretation:** The critical RH is the highest level at which the crystal structure remains unchanged. Any dissolution, transformation to a hydrate, or change in form indicates instability at that humidity [3].

Conclusion and Recommendations

In summary, the current search results lack the specific hygroscopicity data you need for **rubidium chlorate**.

To proceed, I suggest:

- **Consult Specialized Databases:** Search deeply in scientific databases like SciFinder, Reaxys, or the ICCA Physical Property Database for any existing experimental data.
- **Empirical Investigation:** Given the lack of data, designing and conducting the experimental protocols outlined above is the most reliable path forward.
- **Theoretical Modeling:** If you have the necessary parameters (melting properties, etc.), using the PC-SAFT framework can provide initial predictions to guide your experiments.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. CAS No.13446-71-4, RUBIDIUM Suppliers CHLORATE [lookchem.com]
2. China rubidium CAS:13446-71-4 manufacturer supplier... chlorate [nbinno.com]
3. Stability of Pharmaceutical Co-Crystals at Humid ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [hygroscopicity of rubidium chlorate crystals]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1506154#hygroscopicity-of-rubidium-chlorate-crystals>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com